

The Discovery and History of Urea Phosphate: A Technical Guide

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Compound of Interest

Compound Name: Urea phosphate

Cat. No.: B3432535

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Abstract

Urea phosphate, a compound formed from the stoichiometric reaction of urea and phosphoric acid, has a rich history intertwined with the development of synthetic chemistry and modern agriculture. This technical guide provides an in-depth exploration of the discovery, history, and key scientific milestones in the understanding and production of **urea phosphate**. It is intended for researchers, scientists, and drug development professionals who require a comprehensive understanding of this important chemical compound. This document details the historical context of its constituent components, the first documented syntheses, and the evolution of its production methods. Furthermore, it presents key quantitative data, detailed experimental protocols from foundational literature, and visualizations of its synthesis and applications.

Introduction

Urea phosphate ($\text{CO}(\text{NH}_2)_2 \cdot \text{H}_3\text{PO}_4$) is a crystalline solid that has garnered significant industrial importance, primarily as a high-efficiency fertilizer. Its utility, however, extends to various other applications, including as a flame retardant, a cleaning agent, and a pH regulator in various industrial processes. The history of **urea phosphate** is not the story of a single "eureka" moment but rather a gradual convergence of the discoveries of its constituent parts and the subsequent recognition of their valuable combined properties. This guide traces this historical trajectory, providing a detailed technical overview for the scientific community.

The Precursors: Discovery of Urea and Phosphoric Acid

The journey to **urea phosphate** begins with the independent discovery of its two fundamental components: urea and phosphoric acid.

The Isolation of Urea

Urea was first isolated from urine in 1773 by the French chemist Hilaire Rouelle. This discovery was a significant step in the nascent field of organic chemistry, demonstrating that specific chemical compounds could be isolated from biological sources. However, it was the German chemist Friedrich Wöhler who, in 1828, revolutionized the scientific understanding of chemistry by synthesizing urea from inorganic starting materials, specifically by heating ammonium cyanate. This landmark experiment is widely considered the dawn of modern organic chemistry, as it dismantled the prevailing theory of vitalism, which held that organic compounds could only be produced by living organisms.

The Preparation of Phosphoric Acid

Phosphoric acid also has a long history, with its preparation first described by the Swedish-German pharmaceutical chemist Carl Wilhelm Scheele in 1770. He produced phosphoric acid by treating bone ash (primarily calcium phosphate) with nitric acid. This discovery laid the groundwork for the future availability of one of the key reactants for **urea phosphate** synthesis.

The Genesis of Urea Phosphate: First Documented Syntheses

While the exact first laboratory synthesis of **urea phosphate** by an individual researcher remains somewhat obscure in the available historical records, its emergence as a compound of industrial interest is well-documented through early 20th-century patents. These documents provide the first detailed descriptions of its preparation and proposed applications.

The First Commercial Mention: German Patent of 1914

The earliest documented commercial interest in **urea phosphate** appears in a German patent (No. 286,491) granted to Badische Anilin and Soda-Fabrik in 1914. This patent described the

reaction of one mole of urea with one mole of a 50% phosphoric acid solution. The process involved cooling the resulting solution to crystallize the **urea phosphate**, which was then separated from the mother liquor. The primary application cited in this patent was its use as a fertilizer.

Early Detailed Synthesis: The Fuller and Braham U.S. Patent of 1921

A more detailed early description of **urea phosphate** synthesis is found in U.S. Patent No. 1,440,056, filed in 1921 by Clarkson Fuller and Joseph M. Braham. Their work aimed to develop a simple, cheap, and efficient method for producing **urea phosphate** with high yields for use as a fertilizer. They systematically investigated the reaction conditions, noting the critical role of phosphoric acid concentration in achieving successful crystallization.

Quantitative Data

The physical and chemical properties of **urea phosphate** have been well-characterized over the years. The following tables summarize key quantitative data for this compound.

Table 1: Physical and Chemical Properties of **Urea Phosphate**

Property	Value	Reference(s)
Molecular Formula	$\text{CO}(\text{NH}_2)_2 \cdot \text{H}_3\text{PO}_4$ (or $\text{CH}_7\text{N}_2\text{O}_5\text{P}$)	
Molar Mass	158.05 g/mol	
Appearance	White, odorless, crystalline solid	
Melting Point	116–118 °C (decomposes)	
Density	1.74 g/cm ³	
Solubility in Water	Approx. 960 g/L at 20 °C	
pH of 1% Aqueous Solution	1.89	
NPK Composition	17-44-0	

Experimental Protocols

This section provides detailed methodologies for the synthesis of **urea phosphate**, drawing from both historical and modern procedures.

Historical Synthesis Protocol (Based on Fuller and Braham, 1921)

This protocol is a reconstruction based on the descriptions provided in U.S. Patent 1,440,056.

Objective: To synthesize **urea phosphate** from urea and phosphoric acid.

Materials:

- Urea
- Phosphoric acid solution (63% by weight)
- Crystallization vessel
- Heating apparatus
- Cooling bath
- Filtration apparatus (e.g., Büchner funnel)
- Drying apparatus

Procedure:

- In a suitable vessel, combine 159 grams of a 63% phosphoric acid solution with 114 grams of urea. This corresponds to an approximate molar ratio of 2 moles of urea to 1 mole of phosphoric acid.
- Heat the mixture to 80 °C to ensure the complete dissolution of the urea.
- Once a clear solution is obtained, cool the vessel to approximately 20 °C in a cooling bath to induce crystallization.

- If crystallization does not occur spontaneously, "seed" the solution by adding a few small crystals of previously prepared **urea phosphate** to initiate the crystallization process.
- Allow the crystallization to proceed until a significant amount of solid has formed.
- Separate the solid **urea phosphate** from the mother liquor by filtration.
- Wash the crystals with a small amount of cold distilled water to remove any remaining impurities.
- Dry the purified **urea phosphate** crystals.

Expected Yield: The patent reports a yield of 80 grams of **urea phosphate** under these conditions.

Modern Laboratory Synthesis Protocol

This protocol is a generalized modern procedure for the laboratory-scale synthesis of **urea phosphate**.

Objective: To prepare high-purity crystalline **urea phosphate**.

Materials:

- Urea (analytical grade)
- Orthophosphoric acid (85% solution, analytical grade)
- Distilled water
- Magnetic stirrer with heating plate
- Beaker or flask
- Ice bath
- Büchner funnel and vacuum flask
- Filter paper

- Oven

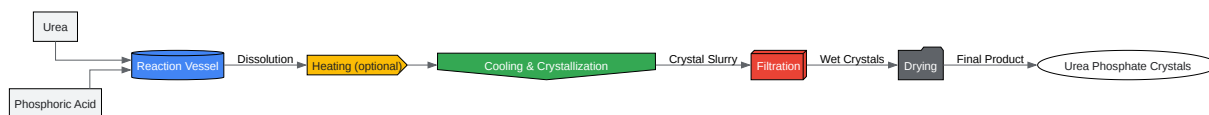
Procedure:

- Calculate the equimolar amounts of urea and phosphoric acid required. For example, to synthesize approximately 15.8 g of **urea phosphate**, use 6.0 g of urea and 9.8 g of 85% orthophosphoric acid.
- Dissolve the urea in a minimal amount of warm distilled water in a beaker with gentle stirring.
- Slowly add the orthophosphoric acid to the urea solution while continuously stirring. The reaction is exothermic, so the addition should be controlled to prevent excessive heating.
- Once the addition is complete, continue stirring for 30 minutes at room temperature to ensure the reaction goes to completion.
- Cool the beaker in an ice bath to induce crystallization.
- Collect the precipitated **urea phosphate** crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold distilled water to remove any unreacted starting materials.
- Dry the crystals in an oven at a low temperature (e.g., 50-60 °C) to a constant weight.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **urea phosphate**.

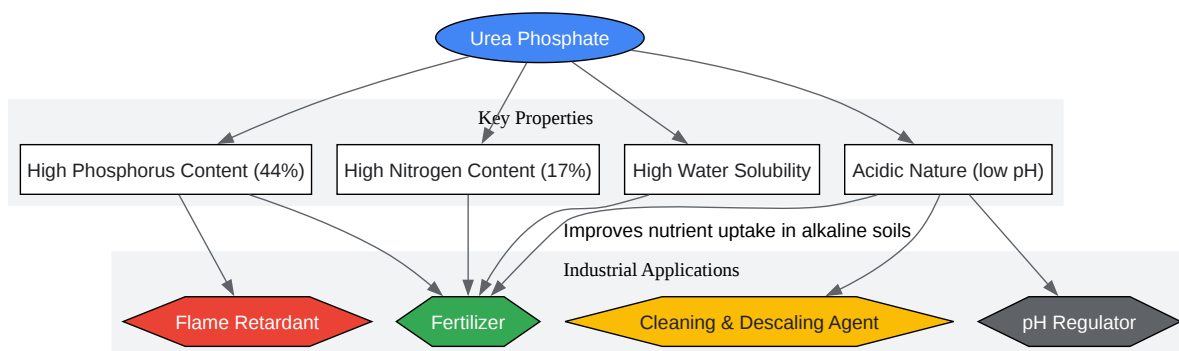


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Caption: A generalized workflow for the synthesis of **urea phosphate**.

Industrial Applications of Urea Phosphate

This diagram illustrates the logical relationships between the properties of **urea phosphate** and its primary industrial applications.



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Caption: Relationship between **urea phosphate**'s properties and its applications.

Biochemical and Physiological Considerations

While the primary applications of **urea phosphate** are industrial, its constituent components, urea and phosphate, are central to numerous biological processes. Urea is the primary nitrogenous waste product in mammals, synthesized in the liver via the urea cycle. Phosphate is an essential component of nucleic acids (DNA and RNA), phospholipids in cell membranes, and adenosine triphosphate (ATP), the main energy currency of the cell.

To date, there is no significant body of research indicating a direct role for the **urea phosphate** compound itself in specific signaling pathways within drug development contexts. Its physiological effects are largely attributed to its dissociation into urea and phosphoric acid upon entering an aqueous environment. The high acidity of **urea phosphate** solutions can have localized effects on pH, which could influence biological systems, but this is a general property of acids rather than a specific signaling function.

Conclusion

The history of **urea phosphate** is a compelling example of how fundamental chemical discoveries can lead to the development of compounds with significant industrial and agricultural impact. From the initial isolation of urea and phosphoric acid to the early 20th-century patents that detailed its synthesis for use as a fertilizer, the trajectory of **urea phosphate** highlights the interplay between scientific advancement and practical application. This technical guide has provided a comprehensive overview of this history, supported by quantitative data, detailed experimental protocols, and illustrative diagrams, to serve as a valuable resource for the scientific and research communities. The continued importance of **urea phosphate** in agriculture and industry underscores the enduring legacy of the foundational chemical research that led to its discovery and development.

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